Personal protective equipment for handling RG7112D

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Compound of Interest

Compound Name:	*RG7112D*
Cat. No.:	*B15587401*

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Essential Safety and Handling Guide for RG7112

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling of RG7112 (also known as RO5045337), a potent and selective p53-MDM2 inhibitor. Adherence to these procedures is essential to ensure a safe laboratory environment and prevent accidental exposure. It is highly probable that "**RG7112D**" is a typographical error, and this guide pertains to RG7112.

Hazard Identification and Personal Protective Equipment (PPE)

RG7112 is classified with several hazards that necessitate careful handling and the use of appropriate personal protective equipment.[1]

Summary of Hazards:

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Hazard Statement	GHS Classification
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

Required Personal Protective Equipment (PPE):[1]

Protection Type	Specification
Eye/Face	Safety goggles with side-shields.
Hand	Protective gloves.
Skin/Body	Impervious clothing.
Respiratory	A suitable respirator should be used.

Operational Plan: Handling and Storage

Engineering Controls:

- Work with RG7112 should be conducted in a well-ventilated area.[1]
- An accessible safety shower and eye wash station must be available.[1]

Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wear all required personal protective equipment as specified in the table above.[1]

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Storage:

- Store in a cool, well-ventilated area with the container tightly sealed.
- Keep away from direct sunlight and sources of ignition.

Emergency Procedures

In Case of Accidental Exposure:

Exposure Route	First Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1]
Skin Contact	Wash the affected area with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1]
Ingestion	Rinse mouth.[1]

Disposal Plan

Contaminated materials and waste should be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations. Do not allow the product to enter drains, water courses, or the soil.[1]

Experimental Protocols and Data

Mechanism of Action: RG7112 is an orally bioavailable and selective p53-MDM2 inhibitor.[2][3] It works by disrupting the interaction between MDM2 and the tumor suppressor protein p53, which leads to the activation of the p53 pathway, resulting in cell cycle arrest and apoptosis in cancer cells with wild-type p53.

Solubility:

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Solvent	Concentration
DMSO	12.5 mg/mL
DMF	25 mg/mL
Ethanol	20 mg/mL

Experimental Workflow

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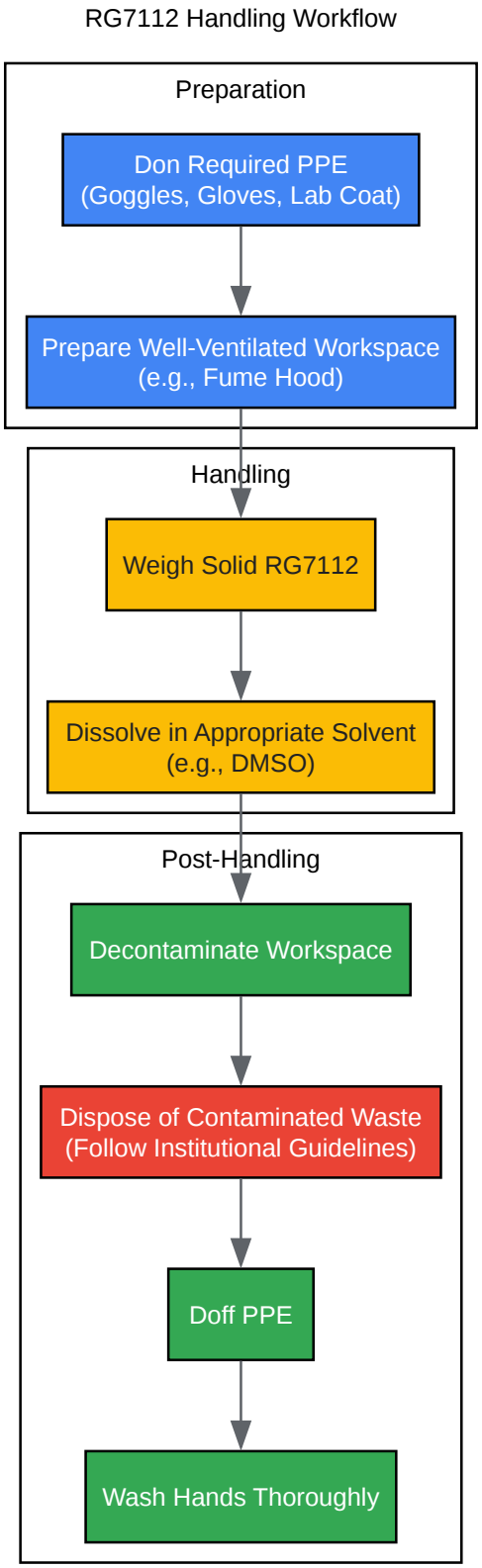

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Caption: A workflow diagram illustrating the key steps for the safe handling of RG7112.

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